

# An In-depth Technical Guide to 2-Methylbutanoic Anhydride

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## Compound of Interest

Compound Name: 2-Methylbutanoic anhydride

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For Researchers, Scientists, and Drug Development Professionals

**Abstract:** This technical guide provides a comprehensive overview of **2-Methylbutanoic anhydride**, a key reagent in organic synthesis with significant applications in the pharmaceutical and chemical industries. This document details its chemical and physical properties, experimental protocols for its synthesis, and its role in various applications, particularly in drug development. All quantitative data is presented in structured tables, and key experimental workflows are visualized to enhance understanding. The primary CAS number for **2-Methylbutanoic anhydride** is 1519-23-9[1][2][3].

## Chemical and Physical Properties

**2-Methylbutanoic anhydride**, also known as 2-methylbutyric anhydride, is a carboxylic acid anhydride.[3] It is a colorless to pale yellow liquid with a characteristic odor.[3] Its branched alkyl structure influences its chemical reactivity and physical properties, making it a versatile acylating agent in organic synthesis.[3][4]

Table 1: Physical and Chemical Properties of **2-Methylbutanoic Anhydride**

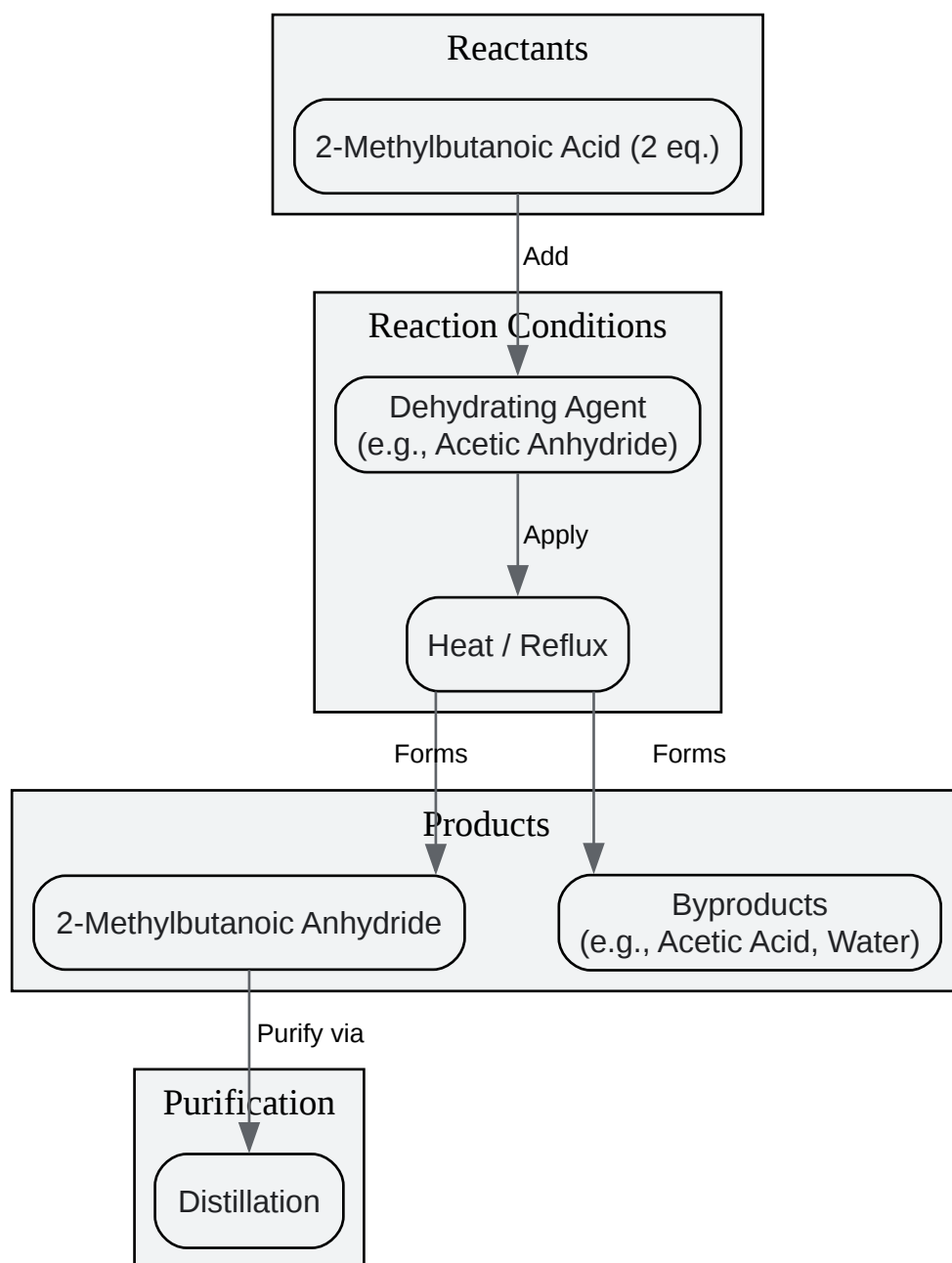
Property	Value	Reference
CAS Number	1519-23-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C10H18O3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	186.25 g/mol	<a href="#">[1]</a> <a href="#">[6]</a>
Density	0.955 g/cm <sup>3</sup>	<a href="#">[2]</a>
Boiling Point	259.5°C at 760 mmHg	<a href="#">[2]</a>
Flash Point	90°C	<a href="#">[2]</a>
Refractive Index	1.427	<a href="#">[2]</a>
Vapor Pressure	0.0129 mmHg at 25°C	<a href="#">[2]</a>
EINECS Number	216-181-6	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis and Experimental Protocols

The synthesis of **2-Methylbutanoic anhydride** typically involves the dehydration of 2-methylbutanoic acid. Several laboratory-scale protocols have been established to achieve high yields and purity.

### General Synthesis Workflow

The general principle for the synthesis of **2-Methylbutanoic anhydride** is the removal of a water molecule from two molecules of 2-methylbutanoic acid. This can be accomplished through various dehydrating agents or by heating with a catalyst to drive the equilibrium towards the anhydride product.



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General Synthesis Workflow for **2-Methylbutanoic Anhydride**.

## Experimental Protocol: Dehydration using a Catalyst

A common method for the synthesis of anhydrides is the catalytic dehydration of the corresponding carboxylic acid.

Objective: To synthesize **2-Methylbutanoic anhydride** from 2-methylbutanoic acid via catalytic dehydration.

Materials:

- 2-Methylbutanoic acid
- p-Toluenesulfonic acid (catalyst, 0.1–0.5 wt%)[4]
- A suitable solvent (optional)
- Apparatus for reactive distillation

Procedure:

- Combine 2-methylbutanoic acid and a catalytic amount of p-toluenesulfonic acid in a reaction flask equipped for reactive distillation.
- Heat the mixture to 150–180°C under a vacuum of 50–100 mmHg.[4]
- The water formed during the reaction is continuously removed by distillation, which drives the equilibrium towards the formation of the anhydride.
- Monitor the reaction progress by techniques such as TLC or GC.
- Once the reaction is complete, the crude **2-Methylbutanoic anhydride** can be purified by fractional distillation.

Expected Yield: 88–94%[4]

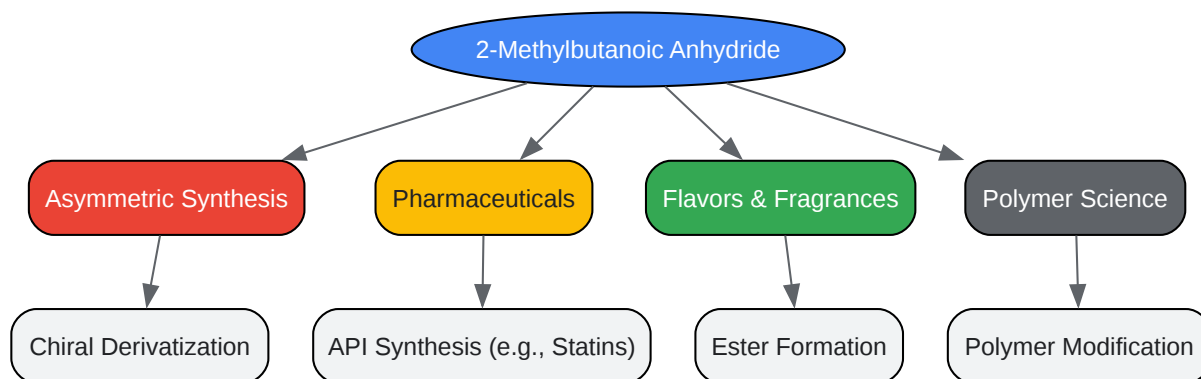
## Applications in Research and Drug Development

**2-Methylbutanoic anhydride** is a valuable reagent with several applications, particularly in the synthesis of pharmaceuticals and other specialty chemicals.[3]

- Asymmetric Synthesis and Chiral Derivatization: The enantiopure form, (S)-(+)-2-methylbutyric anhydride, is a crucial building block for introducing chiral centers in

molecules.[4] It is used in the modification of metal-organic frameworks (MOFs) to create chiral environments for enantioselective separations and catalysis.[4]

- **Pharmaceutical and Agrochemical Intermediates:** This anhydride serves as a key intermediate in the synthesis of active pharmaceutical ingredients (APIs), including some statins.[4] Its branched structure is incorporated into target molecules to modulate their biological activity and pharmacokinetic properties.[4]
- **Flavor and Fragrance Chemistry:** Esters derived from 2-methylbutanoic acid, which can be synthesized using the anhydride, are important components in creating specific fruity and sweet flavors and fragrances.[4]
- **Polymer and Materials Science:** The incorporation of the branched alkyl chain from **2-methylbutanoic anhydride** can alter the physical properties of polymers, such as their crystallinity, solubility, and thermal stability.[4]



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### Applications of **2-Methylbutanoic Anhydride**.

## Spectroscopic Data

Spectroscopic data is essential for the characterization of **2-Methylbutanoic anhydride**.

- **Infrared (IR) Spectroscopy:** The IR spectrum of **2-Methylbutanoic anhydride** exhibits characteristic strong carbonyl stretching bands for the anhydride functional group, typically

appearing in the region of 1820-1800  $\text{cm}^{-1}$  and 1760-1740  $\text{cm}^{-1}$ .

- Mass Spectrometry (MS): The electron ionization mass spectrum provides information about the molecular weight and fragmentation pattern of the molecule.

## Safety and Handling

**2-Methylbutanoic anhydride** is a combustible and corrosive material that requires careful handling.<sup>[7][8]</sup>

Table 2: Hazard Information for **2-Methylbutanoic Anhydride**

Hazard	Description	Precautionary Measures
Flammability	Combustible liquid. <sup>[8][9]</sup>	Keep away from heat, sparks, open flames, and other ignition sources. <sup>[7][8]</sup>
Corrosivity	Causes severe skin burns and eye damage. <sup>[7][8]</sup>	Wear protective gloves, clothing, and eye/face protection. <sup>[7]</sup>
Toxicity	Harmful if swallowed or in contact with skin. <sup>[8]</sup>	Do not eat, drink, or smoke when using this product. Wash skin thoroughly after handling. <sup>[7][8]</sup>
Reactivity	Reacts violently with water. <sup>[7]</sup>	Keep away from water and moist air. Store in a dry, well-ventilated place. <sup>[7]</sup>

### First Aid Measures:

- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with water/shower.<sup>[8]</sup>
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.<sup>[7]</sup>

- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[7]
- If swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[7]

Storage: Store in a well-ventilated, dry, and cool place in a tightly closed container.[7][9] Keep in a corrosives area.[9]

Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[7]

## Conclusion

**2-Methylbutanoic anhydride** is a versatile and important chemical intermediate with a well-established role in organic synthesis. Its utility in the pharmaceutical industry, particularly in the synthesis of chiral molecules and active pharmaceutical ingredients, underscores its significance for drug development professionals. A thorough understanding of its properties, synthesis, and safe handling procedures is crucial for its effective and safe utilization in a research and development setting.

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